

Application Note: Preparation of LGK974 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LGK974

Cat. No.: B612152

[Get Quote](#)

Introduction

LGK974, also known as WNT974, is a potent and specific small-molecule inhibitor of Porcupine (PORCN).^{[1][2][3][4]} PORCN is a membrane-bound O-acyltransferase essential for the palmitoylation of Wnt ligands, a critical step for their secretion and biological activity.^{[5][6]} By inhibiting PORCN, **LGK974** effectively blocks the secretion of all Wnt ligands, thereby downregulating Wnt signaling pathways.^{[6][7]} This mechanism of action makes **LGK974** a valuable tool for studying Wnt-driven processes in cancer and developmental biology.^{[5][8]} **LGK974** has demonstrated efficacy in rodent tumor models and is being investigated in clinical trials for malignancies dependent on Wnt ligands.^{[1][5][6]}

Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **LGK974** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical Properties of LGK974

A summary of the key properties of **LGK974** is provided in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₂₃ H ₂₀ N ₆ O	[2] [3] [9] [10]
Molecular Weight	396.44 g/mol	[1] [2] [11]
Appearance	Crystalline solid / Tan powder	[3] [11]
Purity	≥97% (HPLC)	[3] [11]
Solubility in DMSO	>10 mM. Varies by supplier, reported as high as 79 mg/mL (199.27 mM)	[1] [2]
Water Solubility	Insoluble	[1]
Ethanol Solubility	Sparingly soluble (e.g., ≥2.64 mg/mL with warming)	[2]

Experimental Protocol: Preparation of a 10 mM LGK974 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LGK974** in DMSO. This is a common concentration for in vitro cell-based assays.

Materials and Equipment

- **LGK974** powder (purity ≥98%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for enhancing dissolution)

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure

1. Calculation:

To prepare a 10 mM stock solution, the required mass of **LGK974** must be calculated.

- Molecular Weight (MW) of **LGK974**: 396.44 g/mol
- Desired Concentration (C): 10 mM = 0.010 mol/L
- Desired Volume (V): 1 mL = 0.001 L (adjust as needed)

$$\text{Mass (g)} = C \text{ (mol/L)} \times V \text{ (L)} \times \text{MW (g/mol)}$$

$$\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 396.44 \text{ g/mol} = 3.9644 \text{ mg}$$

Therefore, to make 1 mL of a 10 mM stock solution, you will need 3.96 mg of **LGK974**.

2. Preparation Steps:

- Weighing: Carefully weigh out 3.96 mg of **LGK974** powder using an analytical balance and place it into a sterile microcentrifuge tube or amber vial.
- Solvent Addition: Add 1 mL of high-purity DMSO to the tube containing the **LGK974** powder.
- Dissolution:
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to dissolve the compound.
 - For compounds that are slow to dissolve, gentle warming of the tube to 37°C for 10 minutes and/or brief sonication in an ultrasonic bath can facilitate dissolution.[\[2\]](#)
 - Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes. [\[12\]](#)[\[13\]](#)
- Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C for long-term storage.[\[2\]](#)[\[13\]](#)[\[14\]](#) Stock solutions stored at -20°C are stable for several months, while storage at -80°C can extend stability for up to two years.[\[2\]](#)[\[13\]](#)

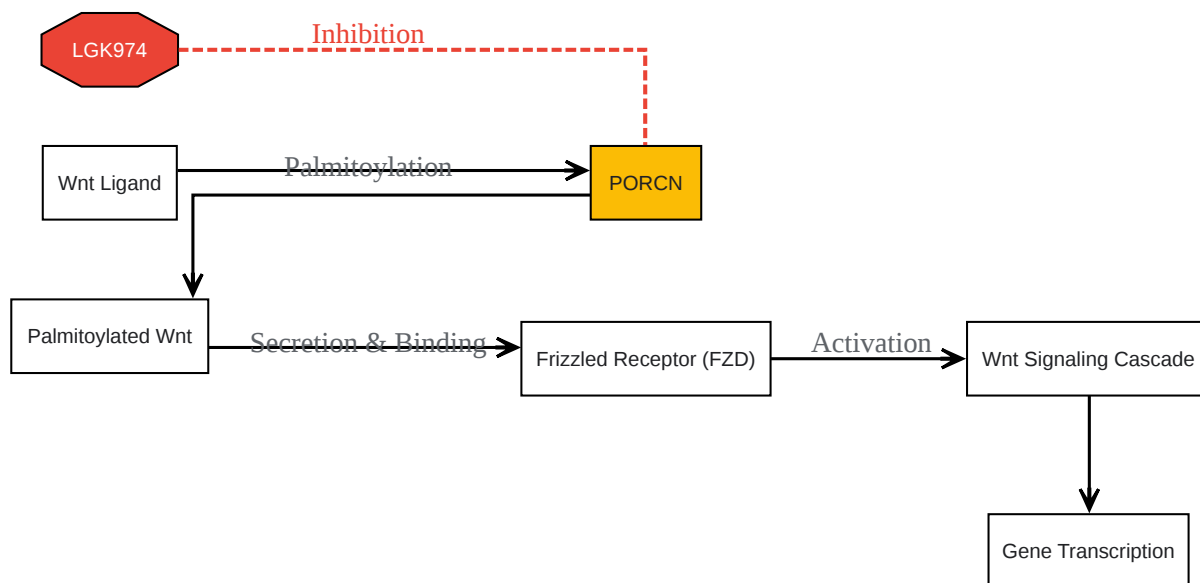
Safety Precautions

- **LGK974** is a potent bioactive compound. Handle with care.
- Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling the compound and its solutions.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **LGK974** for complete safety and handling information.

Visualizations

LGK974 Mechanism of Action in the Wnt Signaling Pathway

LGK974 inhibits the acyltransferase PORCN, which is required for the palmitoylation and subsequent secretion of Wnt ligands. This prevents Wnt ligands from binding to their Frizzled (FZD) receptors, thereby inhibiting both canonical (β -catenin-dependent) and non-canonical Wnt signaling.

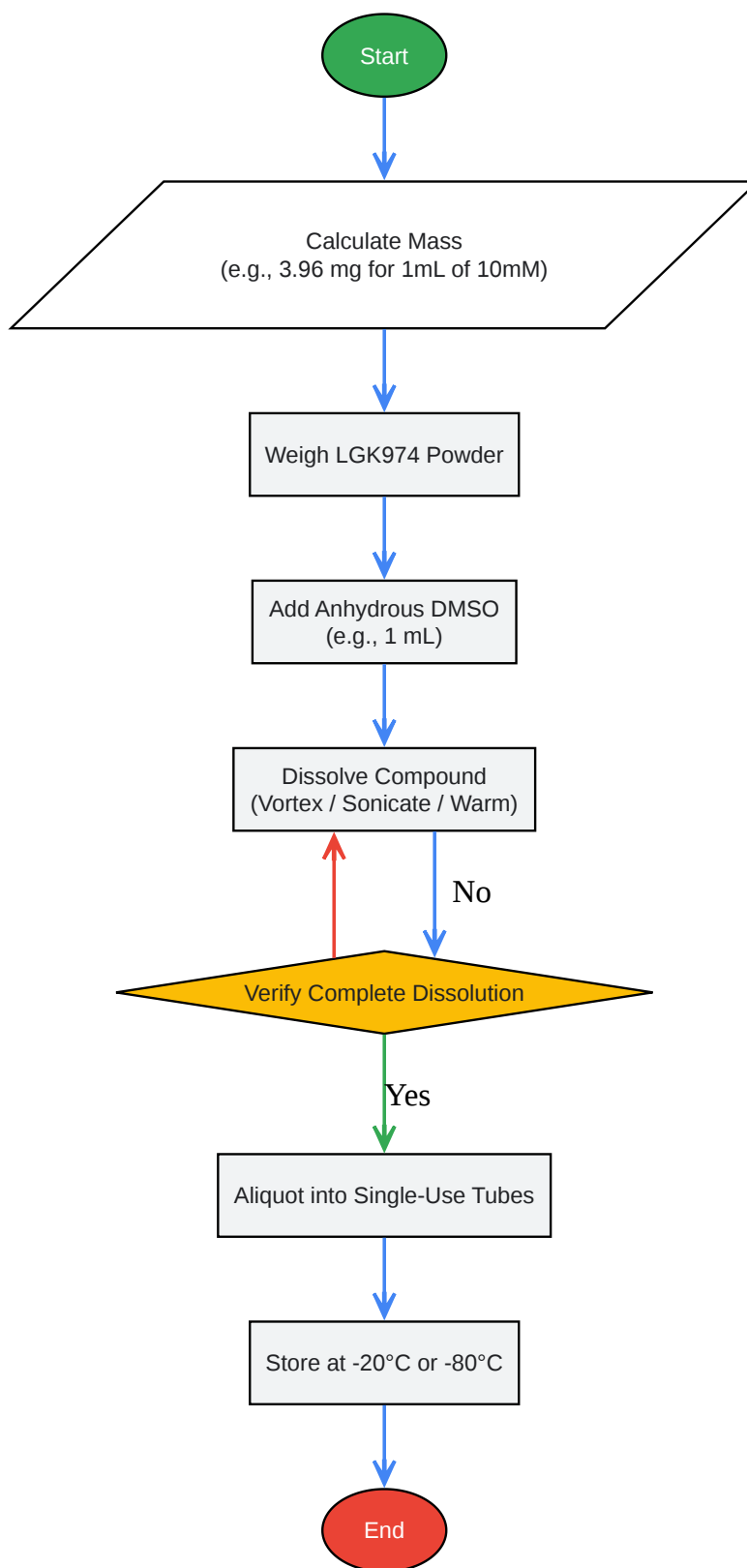


[Click to download full resolution via product page](#)

Diagram of **LGK974**'s inhibitory action on the Wnt signaling pathway.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical flow of the protocol for preparing an **LGK974** stock solution.



[Click to download full resolution via product page](#)

Workflow for preparing **LGK974** stock solution in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. apexbt.com [apexbt.com]
- 3. bio-gems.com [bio-gems.com]
- 4. LGK974 (CAS 1243244-14-5) | Abcam [abcam.com]
- 5. Targeting Wnt-driven cancer through the inhibition of Porcupine by LGK974 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. Potent in vivo lung cancer Wnt signaling inhibition via cyclodextrin-LGK974 inclusion complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 9. caymanchem.com [caymanchem.com]
- 10. biocompare.com [biocompare.com]
- 11. Porcn Inhibitor IV, LGK974 [sigmaaldrich.com]
- 12. LGK974 | Porcupine | TargetMol [targetmol.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. Delivery of the Porcupine Inhibitor WNT974 in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Preparation of LGK974 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612152#preparing-lgk974-stock-solution-in-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com